

Spectroscopic Characterization of 5-Fluoro-N,2-dimethylaniline: A Technical Guide

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Compound of Interest

Compound Name: 5-Fluoro-n,2-dimethylaniline

CAS No.: 881848-77-7

Cat. No.: B1437918

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Introduction

5-Fluoro-N,2-dimethylaniline (CAS 881848-77-7) is a substituted aniline derivative of increasing interest in medicinal chemistry and materials science.^[1] As a fluorinated aromatic amine, its unique electronic properties make it a valuable building block for synthesizing complex target molecules, including pharmaceuticals and agrochemicals. The precise substitution pattern—a fluorine atom at the 5-position, a methyl group at the 2-position, and an N-methylation—creates a distinct chemical environment that requires thorough characterization for quality control, reaction monitoring, and structural verification.

This technical guide provides an in-depth analysis of the expected spectroscopic signature of **5-Fluoro-N,2-dimethylaniline** using Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As experimental spectra for this specific compound are not widely published, this guide synthesizes data from closely related analogs and foundational spectroscopic principles to present a robust, predictive analysis for researchers in the field. The causality behind spectral features is emphasized to provide a framework for empirical data interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of **5-Fluoro-N,2-dimethylaniline** in solution. The analysis will consider ^1H , ^{13}C , and ^{19}F NMR, as each provides unique and complementary information.

Predicted ^1H NMR Spectrum

The proton NMR spectrum will reveal the disposition of all hydrogen atoms. The aromatic region is expected to show three distinct signals, each exhibiting splitting due to both homo- (H-H) and heteronuclear (H-F) coupling. The aliphatic region will contain signals for the aromatic methyl and N-methyl groups, along with a broad signal for the amine proton.

Table 1: Predicted ^1H NMR Chemical Shifts and Couplings for **5-Fluoro-N,2-dimethylaniline**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Rationale & Comparative Insights
H-6	~6.90 - 7.05	Doublet of doublets (dd)	$^3J_{H6-F5} \approx 6-7$ Hz, $^3J_{H6-H4} \approx 8-9$ Hz	Ortho-coupling to H-4 and a larger ortho-coupling to the fluorine atom are expected. Data from 5-fluoro-2-methylaniline (δ 6.93) supports this assignment. [2]
H-4	~6.40 - 6.55	Triplet of doublets (td) or ddd	$^3J_{H4-H3} \approx 8-9$ Hz, $^3J_{H4-F5} \approx 8-10$ Hz, $^4J_{H4-H6} \approx 2-3$ Hz	This proton is coupled to two adjacent protons (H-3 and H-6) and the fluorine atom at the meta position. Data from 5-fluoro-2-methylaniline (δ 6.38) is analogous. [2]
H-3	~6.30 - 6.45	Doublet of doublets (dd)	$^3J_{H3-H4} \approx 8-9$ Hz, $^4J_{H3-F5} \approx 2-3$ Hz	Coupled to the adjacent H-4 and a smaller four-bond coupling to fluorine. Data from 5-fluoro-2-methylaniline (δ 6.36) provides a

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Rationale & Comparative Insights
				strong reference. [2]
N-H	~3.5 - 4.5	Broad singlet (br s)	N/A	The chemical shift is concentration and solvent-dependent. The signal is typically broad due to quadrupole broadening and exchange. This is a characteristic feature of secondary amines.
N-CH ₃	~2.80 - 2.90	Singlet (s) or Doublet (d)	$^3J_{H-H} \approx 5$ Hz (if coupled to N-H)	Often appears as a singlet due to N-H exchange. In anhydrous solvents, may appear as a doublet coupled to the N-H proton. Data for N-methyl-o-toluidine shows a signal around δ 2.8. [3]

| Ar-CH₃ | ~2.10 - 2.20 | Singlet (s) | N/A | The methyl group on the aromatic ring is a singlet with no adjacent protons. Its chemical shift is consistent with other o-toluidine derivatives.^{[2][3]} |

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum will show eight distinct signals, six for the aromatic carbons and two for the methyl groups. The carbon signals will be split by the fluorine atom (C-F coupling), with the magnitude of the coupling constant (JCF) decreasing with the number of bonds separating the nuclei.

Table 2: Predicted ¹³C NMR Chemical Shifts for **5-Fluoro-N,2-dimethylaniline**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (J, Hz)	Rationale & Comparative Insights
C5 (C-F)	~158 - 162	$^1\text{JCF} \approx 235\text{-}245\text{ Hz}$	The carbon directly attached to fluorine shows a large one-bond coupling constant and is significantly deshielded. This is a hallmark of C-F bonds in aromatic systems.
C1 (C-N)	~146 - 150	$^3\text{JCF} \approx 6\text{-}8\text{ Hz}$	The ipso-carbon attached to the nitrogen is deshielded by the nitrogen atom. A three-bond coupling to fluorine is expected.
C2 (C-CH ₃)	~120 - 124	$^4\text{JCF} \approx 1\text{-}2\text{ Hz}$	The presence of the ortho-methyl group shields this carbon relative to C1.
C6	~115 - 119	$^2\text{JCF} \approx 20\text{-}25\text{ Hz}$	Ortho to the fluorine, this carbon will exhibit a significant two-bond coupling constant.
C4	~110 - 114	$^2\text{JCF} \approx 20\text{-}25\text{ Hz}$	Also ortho to the fluorine, this carbon is expected to have a similar shift and coupling to C6.
C3	~105 - 109	$^3\text{JCF} \approx 7\text{-}9\text{ Hz}$	Meta to the fluorine, this carbon is

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (J, Hz)	Rationale & Comparative Insights
			expected to be the most shielded of the aromatic CH carbons.
N-CH ₃	~30 - 32	N/A	The N-methyl carbon chemical shift is typical for N-alkylanilines.

| Ar-CH₃ | ~17 - 19 | $^5\text{JCF} \approx 0\text{-}1\text{ Hz}$ | The aromatic methyl carbon appears in the typical upfield region. Any coupling to fluorine would be minimal. |

Predicted ^{19}F NMR Spectrum

^{19}F NMR is highly sensitive and provides a clear diagnostic signal for fluorinated compounds.[4] For **5-Fluoro-N,2-dimethylaniline**, a single resonance is expected.

- **Chemical Shift:** The ^{19}F chemical shift is predicted to be in the range of -115 to -125 ppm relative to CFCl_3 . This is characteristic of a fluorine atom on an electron-rich aromatic ring, similar to other fluoroaniline derivatives.[5]
- **Multiplicity:** The signal will appear as a triplet of doublets (td) or a more complex multiplet. The major couplings will be to the two ortho protons (H-4 and H-6, $^3\text{JFH} \approx 8\text{-}10\text{ Hz}$) and the meta proton (H-3, $^4\text{JFH} \approx 2\text{-}3\text{ Hz}$).

Experimental Protocol for NMR Data Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of **5-Fluoro-N,2-dimethylaniline** in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm) if the solvent does not contain it.
- **Instrument Setup:** Use a multinuclear NMR spectrometer operating at a field strength of 400 MHz or higher. Tune and match the ^1H , ^{13}C , and ^{19}F probes.

- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum with a 90° pulse, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and sensitivity of ^{13}C , a larger number of scans (~1024 or more) and a longer relaxation delay (2-5 seconds) will be necessary.
- ^{19}F NMR Acquisition: Acquire a proton-coupled ^{19}F spectrum to observe the splitting pattern. A simple pulse-acquire sequence with 16-64 scans is typically sufficient due to the high sensitivity of the ^{19}F nucleus.
- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals in the ^1H spectrum and reference all spectra to TMS (or the residual solvent peak).

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Diagram 1: NMR Analysis Workflow

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups and bonding vibrations within the molecule. The spectrum of **5-Fluoro-N,2-dimethylaniline** will show characteristic absorptions for the N-H bond of the secondary amine, aromatic C-H bonds, C=C bonds of the benzene ring, the C-N bond, and the C-F bond.

Table 3: Predicted IR Absorption Frequencies for **5-Fluoro-N,2-dimethylaniline**

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity	Rationale & Comparative Insights
N-H Stretch	3350 - 3450	Medium, Sharp	This single, sharp peak is characteristic of a secondary amine N-H stretch, distinguishing it from the two peaks of a primary amine or the absence of a peak for a tertiary amine. [6]
Aromatic C-H Stretch	3000 - 3100	Medium	These absorptions are typical for sp ² C-H bonds in aromatic systems.
Aliphatic C-H Stretch	2800 - 3000	Medium	Corresponds to the stretching vibrations of the two methyl groups (N-CH ₃ and Ar-CH ₃).
Aromatic C=C Stretch	1580 - 1620 & 1470 - 1520	Strong to Medium	These two bands are characteristic of the benzene ring skeletal vibrations. Their positions can be influenced by substituents. [7]
N-H Bend	1500 - 1550	Medium	The in-plane bending vibration of the secondary amine N-H bond.

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity	Rationale & Comparative Insights
C-N Stretch (Aromatic)	1300 - 1360	Strong	The stretching vibration of the C-N bond in aromatic amines is typically strong and found at a higher frequency than in aliphatic amines.[7]
C-F Stretch	1200 - 1270	Strong	The C-F stretch is typically a strong and prominent band in the fingerprint region, providing clear evidence of fluorination.

| C-H Out-of-Plane Bending | 800 - 900 | Strong | The pattern of these bands is diagnostic of the substitution pattern on the aromatic ring (1,2,4-trisubstituted). |

Experimental Protocol for FTIR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty ATR stage.
- Sample Application: Place one to two drops of liquid **5-Fluoro-N,2-dimethylaniline** directly onto the center of the ATR crystal.
- Data Acquisition: Lower the ATR press to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16 to 32 scans over the range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft lab wipe.

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Start -> Clean -> Background -> Sample -> Acquire -> Process -> Analyze -> End; } Diagram 2: FTIR-ATR Analysis Workflow

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of the molecule and offers insights into its structure through analysis of its fragmentation patterns. Electron Ionization (EI) is a common technique that will induce characteristic fragmentation.

Predicted Mass Spectrum and Fragmentation

The molecular formula of **5-Fluoro-N,2-dimethylaniline** is $C_8H_{10}FN$, with a monoisotopic mass of 139.08 g/mol .

- Molecular Ion ($M^{+\bullet}$): The molecular ion peak is expected at $m/z = 139$. This peak should be relatively intense, as the aromatic ring provides stability.
- Key Fragmentation Pathways:

- (M-1)⁺: A peak at m/z = 138 is highly probable, arising from the loss of a hydrogen atom from the N-methyl group to form a stable iminium cation stabilized by the aromatic ring. This is often the base peak for N-alkylanilines. The mass spectrum of 2,N-dimethylaniline shows a prominent (M-1) peak.[8]
- (M-15)⁺: Loss of a methyl radical (•CH₃) from the N-methyl group would result in a fragment at m/z = 124.
- Benzylic Cleavage: Although less common for the N-methyl group itself, fragmentation of the aromatic methyl group is possible.
- Ring Fragmentation: Further fragmentation can involve the loss of HCN (m/z = 112) or other small neutral molecules from the ring structure.

Table 4: Predicted Key Fragments in the EI Mass Spectrum

m/z	Proposed Fragment	Proposed Structure/Formula	Rationale
139	Molecular Ion [M] ⁺ •	[C ₈ H ₁₀ FN] ⁺ •	Parent ion.
138	[M-H] ⁺	[C ₈ H ₉ FN] ⁺	Loss of H• from N-CH ₃ to form a stable iminium ion. Expected to be the base peak.
124	[M-CH ₃] ⁺	[C ₇ H ₇ FN] ⁺	Loss of a methyl radical from the N-methyl group.
109	[M-CH ₃ -CH ₃] ⁺ or [M-C ₂ H ₆] ⁺ •	[C ₆ H ₄ FN] ⁺	Subsequent loss of the second methyl group or rearrangement.

| 96 | [C₆H₅F]⁺• | Fluorobenzene cation radical | Loss of the dimethylamino moiety. |

Experimental Protocol for GC-MS Data Acquisition

- Sample Preparation: Prepare a dilute solution of **5-Fluoro-N,2-dimethylaniline** (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Method:
 - Injector: Set to 250 °C with a split ratio (e.g., 50:1).
 - Column: Use a standard non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm).
 - Oven Program: Start at 80 °C, hold for 1 minute, then ramp at 15 °C/min to 280 °C and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Method:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Analyzer: Quadrupole, scanning a mass range of m/z 40-400.
- Data Analysis: Identify the chromatographic peak corresponding to the compound. Analyze the mass spectrum associated with this peak, identifying the molecular ion and major fragment ions. Compare the observed fragmentation pattern with the predicted pathways.

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M -> M_minus_H [label="- H•"]; M -> M_minus_CH3 [label="- •CH₃"]; } Diagram 3: Predicted
EI-MS Fragmentation Pathway

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **5-Fluoro-N,2-dimethylaniline**. ^1H , ^{13}C , and ^{19}F NMR together create a detailed map of the molecular skeleton and electronic environment. IR spectroscopy confirms the presence of key functional groups, particularly the secondary amine and carbon-fluorine bond. Mass spectrometry verifies the molecular weight and reveals characteristic fragmentation patterns that are diagnostic of the N,2-dimethylaniline substructure. This guide provides a robust predictive framework for scientists and researchers, enabling them to confidently interpret empirical data and validate the integrity of this important chemical building block.

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